

Amino-PEG16-alcohol: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Amino-PEG16-alcohol

Cat. No.: B15551117

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Disclaimer: This document provides a comprehensive overview of the safety and handling considerations for **Amino-PEG16-alcohol** based on available data for structurally related compounds and general principles of chemical safety. A specific Safety Data Sheet (SDS) for **Amino-PEG16-alcohol** (CAS No. 2933173-97-6) is not publicly available. Therefore, users are strongly advised to obtain a substance-specific SDS from their supplier and to consult with their institution's environmental health and safety (EHS) office before handling this chemical. This guide is intended for an audience of researchers, scientists, and drug development professionals.

Introduction

Amino-PEG16-alcohol is a heterobifunctional polyethylene glycol (PEG) linker. It possesses a terminal primary amine group and a terminal hydroxyl group, separated by a 16-unit PEG chain. This structure makes it a versatile tool in bioconjugation, drug delivery, and materials science.^{[1][2]} The amino group allows for conjugation to molecules or surfaces with activated carboxylic acids (e.g., NHS esters), while the hydroxyl group can be further functionalized if desired. The PEG backbone enhances the solubility, stability, and biocompatibility of the conjugated molecule, often reducing its immunogenicity.^{[2][3]} Given its reactive nature and use in sensitive applications, a thorough understanding of its safe handling is paramount.

Physical and Chemical Properties

The following table summarizes the known and predicted physical and chemical properties of **Amino-PEG16-alcohol**.

Property	Value	Source
CAS Number	2933173-97-6	[4]
Molecular Formula	C ₃₂ H ₆₇ NO ₁₆	[4]
Molecular Weight	721.88 g/mol	[4]
Appearance	Not specified (likely a viscous liquid or waxy solid)	General PEG properties[3]
Purity	> 96%	[4]
Boiling Point (Predicted)	710.14 ± 55.00 °C (at 760 Torr)	[5]
Density (Predicted)	1.105 ± 0.06 g/cm ³ (at 25 °C)	[5]
pKa (Predicted)	14.36 ± 0.10	[5]
Solubility	Soluble in water and many organic solvents.	General PEG properties[6]

Hazard Identification and Safe Handling

While specific GHS classifications for **Amino-PEG16-alcohol** are not available, the hazards can be inferred from its functional groups: the primary amine and the alcohol, which are characteristic of amino alcohols. Short-chain amino alcohols can be corrosive and cause severe skin and eye damage.[7] It is prudent to handle **Amino-PEG16-alcohol** with the precautions required for corrosive organic compounds.

Potential Hazards (Inferred)

Hazard Class	Description	Precautionary Statements (Examples)
Skin Corrosion/Irritation	Based on similar amino alcohols, may cause skin irritation or severe burns upon contact.	P264, P280, P302+P352, P332+P313
Serious Eye Damage/Irritation	May cause serious eye irritation or permanent damage.	P280, P305+P351+P338, P310
Acute Toxicity (Oral)	May be harmful if swallowed, based on data for similar short-chain PEG amines.[8]	P264, P270, P301+P312
Respiratory Irritation	Vapors or aerosols may cause respiratory tract irritation.	P261, P271, P304+P340

Safe Handling Workflow

Proper handling in a laboratory setting is crucial to minimize exposure risk. This involves a systematic approach from preparation to disposal.

Diagram 1: Safe Handling Workflow for Amino-PEG16-alcohol

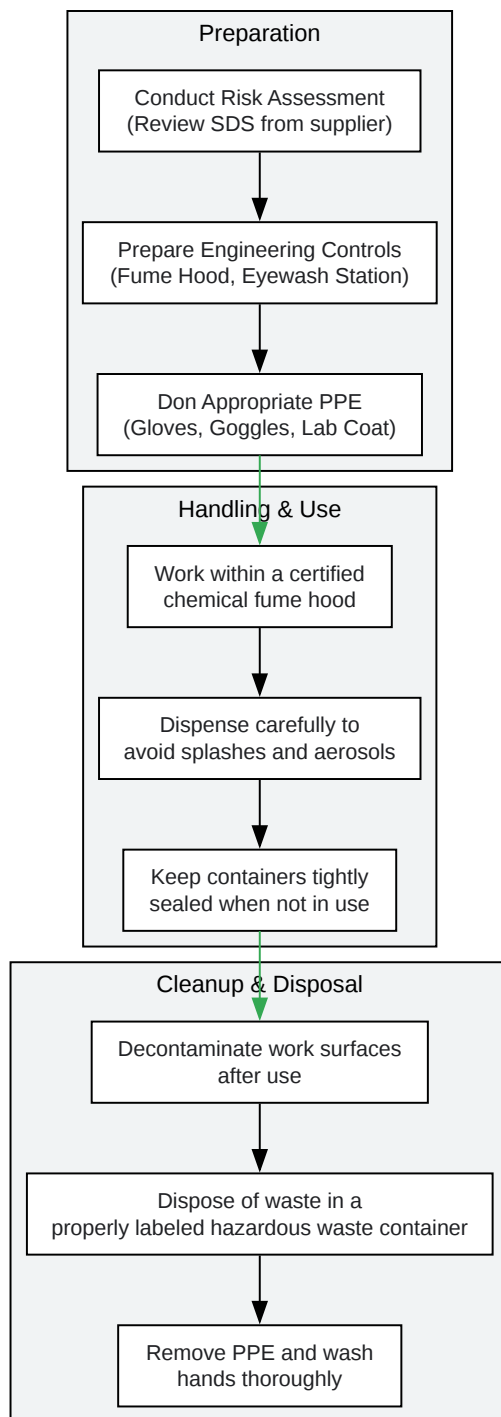
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Diagram 1: Safe Handling Workflow

Engineering Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle **Amino-PEG16-alcohol** inside a certified chemical fume hood to prevent inhalation of vapors or aerosols.^[9] An emergency eyewash station and safety shower must be readily accessible.^{[10][11]}
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.^{[12][13]}
 - Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene. Inspect gloves for any signs of degradation or puncture before use.^[7]
 - Skin and Body Protection: A lab coat is required. For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron and boots should be used.^{[10][11]}
 - Respiratory Protection: If working outside a fume hood (not recommended) or during a large spill, a respirator with an organic vapor cartridge may be necessary. A written respiratory protection program must be in place.^[12]

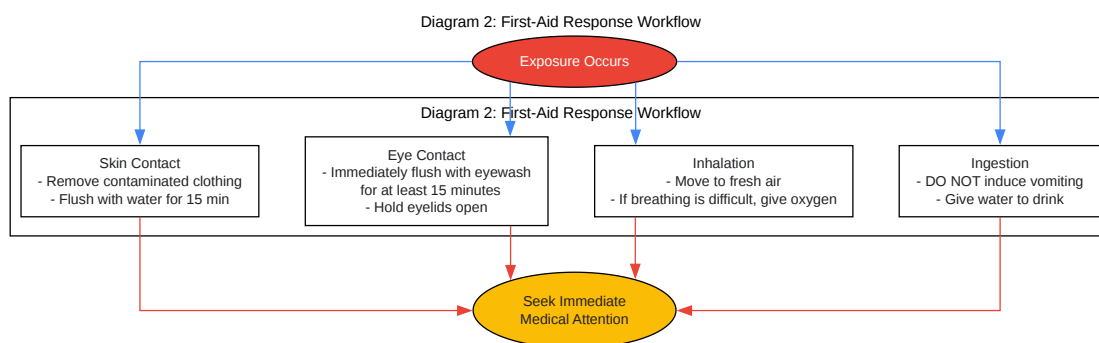
Storage

Store containers in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.^[9] Keep containers tightly sealed to prevent moisture contamination and leakage. Store below eye level to minimize the risk of dropping.^[12]

Emergency Procedures

First-Aid Measures

Immediate action is critical in case of exposure.



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Diagram 2: First-Aid Response Workflow

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation. Seek immediate medical attention. [\[14\]](#)[\[15\]](#)
- Skin Contact: Remove all contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.[\[16\]](#) Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If breathing has stopped or is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.[\[17\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth and give them a glass of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[15\]](#)

Spill Cleanup

For minor spills (less than 1 gallon) in a laboratory setting:

- Restrict access to the spill area.[\[18\]](#)
- Ensure you are wearing appropriate PPE, including respiratory protection if necessary.
- Cover the spill with an inert absorbent material, such as vermiculite, dry sand, or a commercial spill kit absorbent.[\[7\]](#)
- Working from the outside in, carefully collect the absorbed material into a labeled hazardous waste container.
- Decontaminate the spill area with a suitable cleaning agent, followed by water.[\[19\]](#)
- Dispose of all contaminated materials (absorbent, PPE) as hazardous waste.

Toxicological Information (Inferred)

The toxicological profile is inferred from the properties of its constituent parts: the amino alcohol functional group and the high-molecular-weight PEG chain.

Component	Toxicological Profile	References
Amino Alcohol Functionality	The primary amine group imparts a basic and nucleophilic character. Short-chain amino alcohols are known to be corrosive to skin and eyes and can cause irritation to the respiratory tract.	[7]
Polyethylene Glycol (PEG) Backbone	High-molecular-weight PEGs generally exhibit low systemic toxicity and are considered biocompatible.[20][21] However, repeated administration of high doses of high-molecular-weight PEGs has been associated with cellular vacuolation in certain tissues, though typically without an inflammatory response.[20] PEGs are primarily cleared by the renal and biliary routes, with clearance rates decreasing as molecular weight increases. [22]	[20][21][22]

Representative Experimental Protocol: Protein Conjugation

Amino-PEG16-alcohol is frequently used to PEGylate proteins through their surface lysine residues. The following is a general protocol for conjugating it to a protein that has been pre-activated with an N-hydroxysuccinimide (NHS) ester.

Diagram 3: Protein PEGylation Workflow

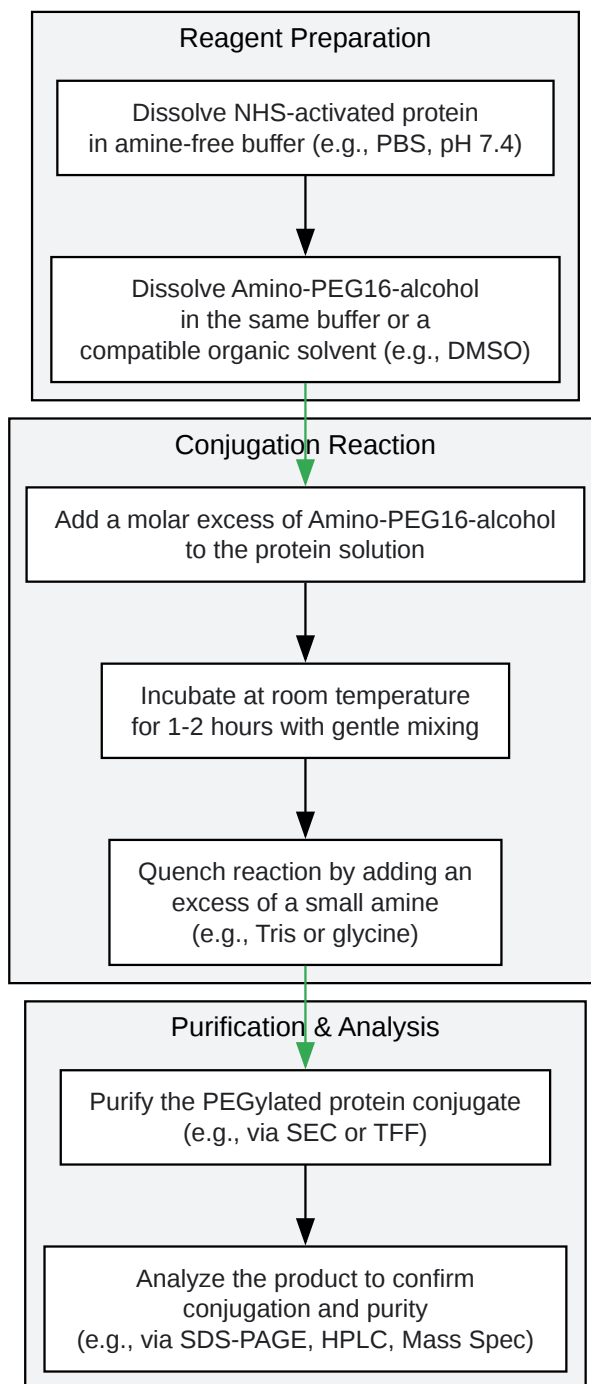
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Diagram 3: Protein PEGylation Workflow

Materials

- NHS-activated protein
- **Amino-PEG16-alcohol**
- Amine-free reaction buffer (e.g., 20mM Sodium Phosphate, 150mM NaCl, pH 7.4)[23]
- Quenching buffer (e.g., 1M Tris-HCl, pH 8.0)
- Purification system (e.g., Size Exclusion Chromatography - SEC)

Methodology

- Protein Preparation: Dissolve the NHS-activated protein in the reaction buffer to a final concentration of 1-10 mg/mL.
- PEG Reagent Preparation: Immediately before use, dissolve **Amino-PEG16-alcohol** in the reaction buffer (or a small amount of a water-miscible solvent like DMSO) to create a stock solution.
- Conjugation: Add a 5 to 20-fold molar excess of the **Amino-PEG16-alcohol** solution to the stirring protein solution.[24] The optimal ratio should be determined empirically.
- Incubation: Allow the reaction to proceed for 1-2 hours at room temperature, or overnight at 4°C, with gentle stirring. Monitor the reaction progress if possible (e.g., via HPLC).[24]
- Quenching: Stop the reaction by adding the quenching buffer to a final concentration of 20-50mM. This will consume any unreacted NHS esters. Incubate for 15-30 minutes.
- Purification: Remove excess PEG reagent and quenching buffer by purifying the reaction mixture using Size Exclusion Chromatography (SEC), Tangential Flow Filtration (TFF), or dialysis.
- Analysis: Analyze the purified conjugate using SDS-PAGE (which will show a shift in molecular weight), HPLC, and/or mass spectrometry to determine the degree of PEGylation and purity.

Conclusion

Amino-PEG16-alcohol is a valuable chemical tool for researchers in drug development and biotechnology. While it offers significant advantages in modifying biological molecules, its reactive amine functionality necessitates careful handling. Due to the lack of a specific, publicly available Safety Data Sheet, all safety and handling procedures should be based on a conservative assessment of the risks associated with corrosive amino alcohols. Adherence to standard laboratory safety protocols, including the consistent use of appropriate engineering controls and personal protective equipment, is essential for its safe use. Always procure a substance-specific SDS from the supplier before commencing any work.

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